

## In-Depth Technical Guide to the Physicochemical Properties of Viscidulin I

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For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

**Viscidulin I**, a flavonoid found in the plant genus Scutellaria, has garnered interest for its potential biological activities. This technical guide provides a comprehensive overview of the physicochemical properties of **Viscidulin I**, including its molecular structure, spectroscopic data, and chromatographic behavior. Detailed experimental protocols for its isolation and analysis are presented to facilitate further research and development. This document aims to serve as a critical resource for scientists and professionals engaged in natural product chemistry, pharmacology, and drug discovery.

#### **Physicochemical Properties**

**Viscidulin I** is a flavonoid, specifically a flavone, a class of compounds known for their diverse biological activities. A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of Viscidulin I



Property	Value	Source(s)
IUPAC Name	2-(2,6-dihydroxyphenyl)-3,5,7-trihydroxychromen-4-one	
Synonyms	3,5,7,2',6'- Pentahydroxyflavone	
CAS Number	92519-95-4	-
Molecular Formula	C15H10O7	_
Molecular Weight	302.24 g/mol	_
Appearance	Yellow powder	
Melting Point	296 °C (decomposes)	(Predicted)
Solubility	Slightly soluble in water	
Purity	>98% (HPLC), ≥90% (LC/MS- ELSD)	_
Storage	-20°C	_

# **Spectroscopic Data Mass Spectrometry (MS)**

High-resolution mass spectrometry is a crucial tool for the structural elucidation of natural products. For **Viscidulin I**, electrospray ionization (ESI) is a common technique.

Precursor Ion ([M+H]+): m/z 303.0499

#### **Nuclear Magnetic Resonance (NMR) Spectroscopy**

While experimental NMR data for **Viscidulin I** is not readily available in the public domain, predicted <sup>1</sup>H-NMR and <sup>13</sup>C-NMR spectra can provide valuable insights for structural confirmation. Researchers who have isolated the compound would typically perform 1D and 2D NMR experiments (e.g., COSY, HSQC, HMBC) for complete spectral assignment.



(Note: As of the last update, specific, experimentally-derived and assigned <sup>1</sup>H and <sup>13</sup>C NMR data for **Viscidulin I** were not found in the surveyed literature.)

#### Infrared (IR) Spectroscopy

Fourier-Transform Infrared (FT-IR) spectroscopy provides information about the functional groups present in a molecule. The FT-IR spectrum of **Viscidulin I** is expected to show characteristic absorption bands for hydroxyl (-OH), carbonyl (C=O), and aromatic (C=C) groups, typical of a flavonoid structure.

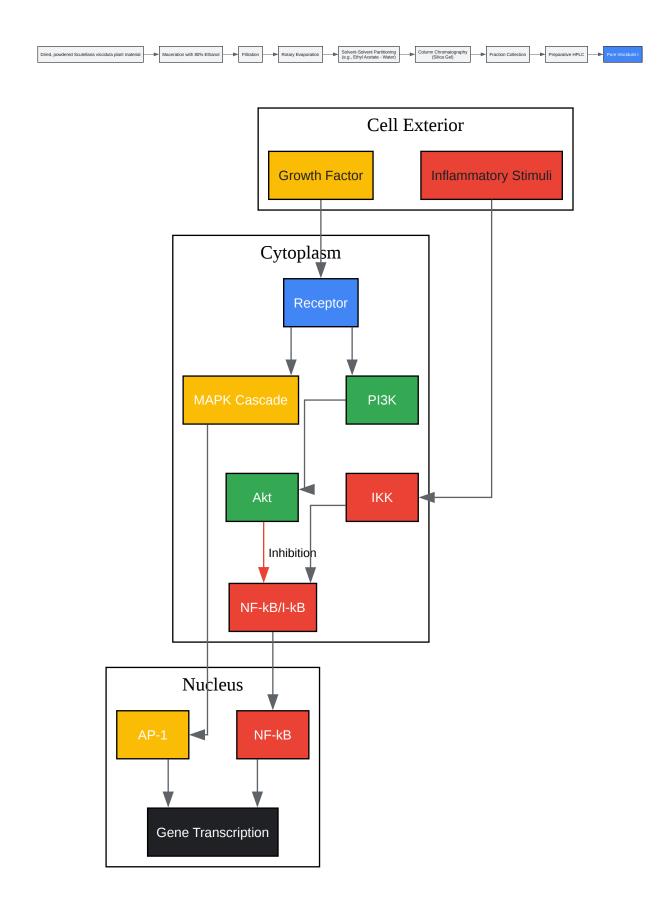
(Note: A specific experimental FT-IR spectrum with peak assignments for **Viscidulin I** was not found in the surveyed literature.)

# Experimental Protocols Extraction, Isolation, and Purification of Viscidulin I from Scutellaria viscidula

The following is a generalized protocol based on methods for isolating flavonoids from Scutellaria species. Optimization may be required for maximizing the yield of **Viscidulin I**.

Diagram 1: Workflow for the Isolation and Purification of Viscidulin I





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